

"Sodium copper chlorophyllin as a dietary supplement for research"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorophyllin sodium copper salt

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Sodium Copper Chlorophyllin: A Technical Guide for Researchers

Executive Summary

Sodium copper chlorophyllin (SCC), a semi-synthetic, water-soluble derivative of chlorophyll, has garnered significant scientific interest for its diverse biological activities and favorable safety profile. This document provides an in-depth technical overview of SCC for research and development purposes. It consolidates key quantitative data, details established experimental protocols, and visualizes the primary signaling pathways modulated by this compound. The core activities of SCC—antioxidant, anti-inflammatory, and anti-mutagenic—are explored through its mechanisms of action, including the modulation of the NF- κ B and Nrf2 signaling pathways. This guide is intended to serve as a foundational resource for scientists investigating the therapeutic potential of sodium copper chlorophyllin.

Introduction to Sodium Copper Chlorophyllin

Sodium copper chlorophyllin is derived from natural chlorophyll, the pigment responsible for photosynthesis in plants.^[1] In the synthesis process, the central magnesium ion of the chlorophyll molecule is replaced with copper, and the phytol tail is removed, rendering the molecule water-soluble and more stable than its natural counterpart.^[2] This modification enhances its bioavailability and suitability for use in dietary supplements and pharmaceutical

research.[2] SCC is recognized for a spectrum of health-supportive properties, including potent antioxidant, anti-inflammatory, and antimutagenic effects.[1][3][4]

Chemical and Physical Properties

SCC is a dark green powder that is readily soluble in water.[1] Its chemical structure, centered around a copper-chelated chlorin ring, is key to its biological functions. The flat nature of this ring allows it to bind with and neutralize various mutagenic and carcinogenic compounds in the gastrointestinal tract.[4]

Property	Value	Reference
Synonyms	Chlorophyllin copper complex sodium salt, E141	[3]
Appearance	Dark green to blue/black powder	[1]
Solubility	Water-soluble	[1][2]
Primary Activities	Antioxidant, Anti-inflammatory, Antimutagenic	[3][4]

Core Mechanisms of Action

The therapeutic potential of SCC stems from three primary mechanisms: antioxidant activity, anti-inflammatory effects, and the ability to intercept mutagens.

Antioxidant Activity

The principal mechanism of SCC is its capacity to neutralize oxidative stress. It acts as a potent free radical scavenger, donating electrons to stabilize reactive oxygen species (ROS) and preventing them from damaging cellular components like DNA, proteins, and lipids.[1][2][3] This antioxidant action is fundamental to its protective effects against a range of chronic diseases.[1] Furthermore, SCC has been shown to activate the Nrf2 signaling pathway, a critical regulator of the cellular antioxidant response.

Anti-inflammatory Effects

SCC exhibits significant anti-inflammatory properties by modulating key signaling pathways involved in the inflammatory response.[4] Research has demonstrated its ability to suppress the expression of pro-inflammatory cytokines, including tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6).[5] This is achieved primarily through the inhibition of the canonical NF- κ B signaling pathway, a central mediator of inflammation.[5]

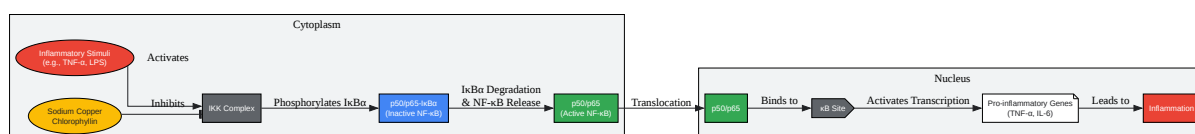
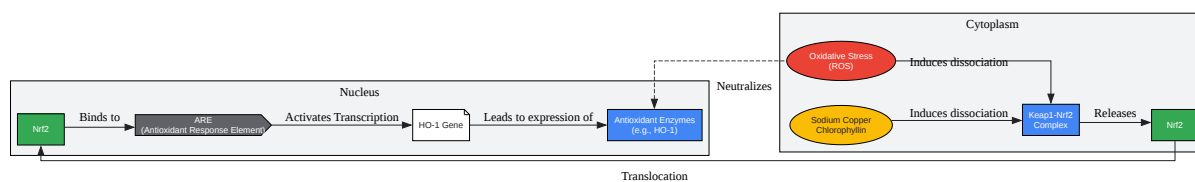
Interception of Mutagens

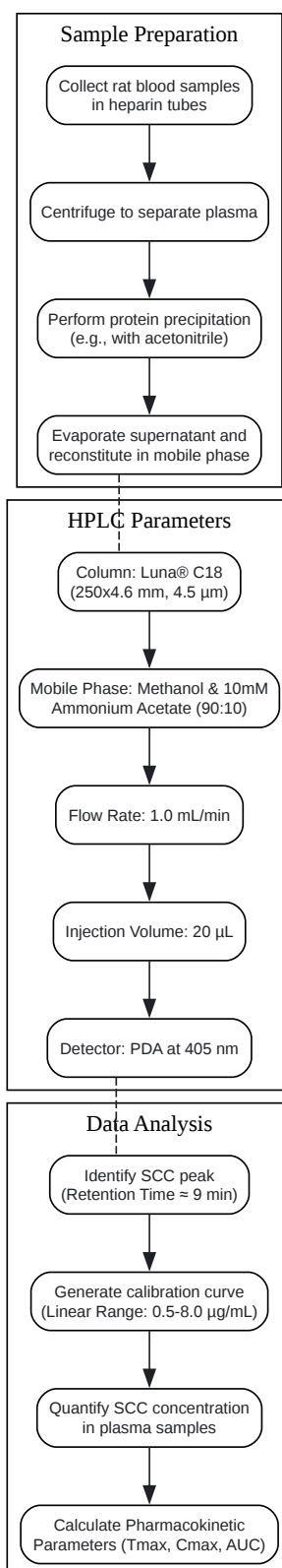
A unique property of SCC is its ability to form tight molecular complexes with various mutagens and carcinogens, such as polycyclic aromatic hydrocarbons from tobacco smoke and aflatoxins from mold.[6] This binding action may interfere with the gastrointestinal absorption of these harmful substances, reducing their ability to reach target tissues and cause DNA damage.[2][6]

Key Signaling Pathways Modulated by SCC

Nrf2 Antioxidant Response Pathway

SCC is a known activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway. Under normal conditions, Nrf2 is kept inactive in the cytoplasm by Keap1. When exposed to oxidative stress or activators like SCC, Nrf2 is released, translocates to the nucleus, and initiates the transcription of antioxidant response element (ARE) genes, leading to the production of protective enzymes such as Heme Oxygenase-1 (HO-1).





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- To cite this document: BenchChem. ["Sodium copper chlorophyllin as a dietary supplement for research"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139296#sodium-copper-chlorophyllin-as-a-dietary-supplement-for-research]

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